

# Proper Disposal of Tyrphostin 8: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Tyrphostin 8

Cat. No.: B1683691

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical compounds is paramount. This guide provides essential safety and logistical information for the proper disposal of **Tyrphostin 8**, a tyrosine kinase inhibitor. Adherence to these procedures is critical for maintaining a safe laboratory environment and complying with regulatory standards.

## Summary of Chemical and Safety Data

While a specific Safety Data Sheet (SDS) for **Tyrphostin 8** was not located, data for the structurally similar compound Tyrphostin 25, along with general chemical safety principles, informs the following guidance. It is crucial to handle **Tyrphostin 8** with care, assuming it may present similar hazards to related compounds.

Property	Value	Reference
CAS Number	3785-90-8	[1][2][3]
Molecular Formula	C <sub>10</sub> H <sub>6</sub> N <sub>2</sub> O	[1][2][3]
Molecular Weight	170.17 g/mol	[1][2][3]
GHS Hazard Classification (based on Tyrphostin 25)	Acute Toxicity, Oral (Category 4), Acute Toxicity, Dermal (Category 4), Acute Toxicity, Inhalation (Category 4)	[4]
Signal Word (based on Tyrphostin 25)	Warning	[4]
Hazard Statements (based on Tyrphostin 25)	H302: Harmful if swallowed. H312: Harmful in contact with skin. H332: Harmful if inhaled.	[4]

## Step-by-Step Disposal Protocol

The proper disposal of **Tyrphostin 8**, as with any laboratory chemical, must be conducted in accordance with local, state, and federal regulations. The following is a general procedural outline.

### 1. Personal Protective Equipment (PPE):

- Wear appropriate PPE, including safety glasses with side shields, chemical-resistant gloves (e.g., nitrile), and a lab coat.
- If there is a risk of generating dust or aerosols, use a fume hood and consider respiratory protection.

### 2. Waste Collection:

- Solid Waste: Collect un- or contaminated solid **Tyrphostin 8** in a clearly labeled, sealed container designated for chemical waste.

- Liquid Waste: Collect solutions containing **Tyrphostin 8** in a labeled, sealed, and compatible waste container. Do not mix with incompatible waste streams.
- Contaminated Materials: Any materials that have come into contact with **Tyrphostin 8**, such as pipette tips, tubes, and paper towels, should be disposed of as chemical waste.

### 3. Labeling:

- Clearly label the waste container with "Hazardous Waste," the full chemical name "**Tyrphostin 8**," and any known hazard symbols.

### 4. Storage:

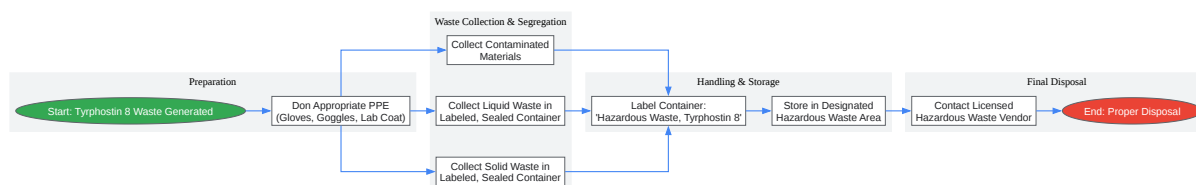
- Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area.
- Ensure the storage area is away from incompatible materials.

### 5. Disposal:

- Arrange for pickup and disposal by a licensed hazardous waste disposal company.
- Provide the disposal company with a complete and accurate description of the waste.
- Never dispose of **Tyrphostin 8** down the drain or in regular trash.<sup>[4]</sup>

## Disposal Workflow

The following diagram illustrates the logical flow for the proper disposal of **Tyrphostin 8**.



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Caption: **Tyrphostin 8** Disposal Workflow.

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of **Tyrphostin 8**, contributing to a secure research environment.

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## References

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